

# An In-depth Technical Guide to the Chemical Properties of Alachlor ESA

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Alachlor ESA**

Cat. No.: **B1208118**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Alachlor ESA** (Ethanesulfonic Acid), a primary metabolite of the herbicide Alachlor. This document consolidates key data, experimental methodologies, and metabolic pathways to serve as a vital resource for professionals in research and development.

## Core Chemical Properties

**Alachlor ESA** is a significant degradation product of the widely used herbicide Alachlor. Understanding its chemical and physical characteristics is crucial for environmental monitoring, toxicological assessment, and regulatory compliance.

## General and Physicochemical Properties

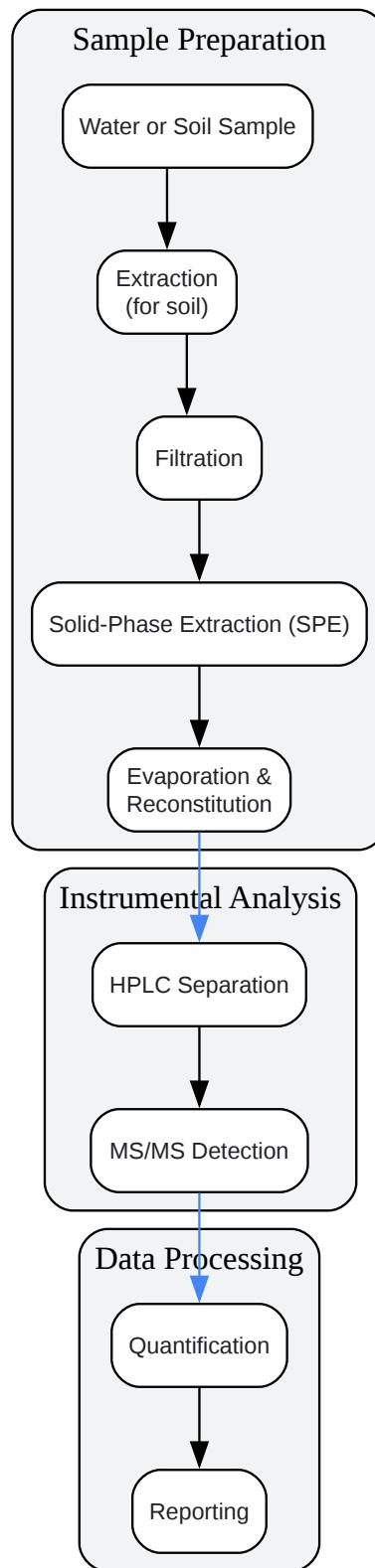
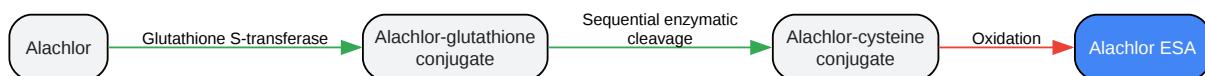
**Alachlor ESA**, with the IUPAC name 2-[2,6-diethyl-N-(methoxymethyl)anilino]-2-oxoethanesulfonic acid, is a white crystalline solid.<sup>[1]</sup> Its structure incorporates a sulfonic acid group, which significantly increases its polarity and water solubility compared to its parent compound, Alachlor.<sup>[1][2]</sup> This high water solubility makes it mobile in soil and susceptible to leaching into groundwater.<sup>[1][2]</sup>

Table 1: General and Physicochemical Properties of **Alachlor ESA**

Property	Value	Source(s)
IUPAC Name	2-[2,6-diethyl-N-(methoxymethyl)anilino]-2-oxoethanesulfonic acid	<a href="#">[1]</a>
Synonyms	Alachlor ethanesulfonic acid, MON 5775	<a href="#">[3]</a>
CAS Number	142363-53-9	<a href="#">[1]</a>
Molecular Formula	C <sub>14</sub> H <sub>21</sub> NO <sub>5</sub> S	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	315.39 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Physical State	White crystalline solid	<a href="#">[1]</a>
Solubility in Water	Highly soluble	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	Data not available for Alachlor ESA. >73°C (decomposes) for Alachlor ESA sodium salt.	<a href="#">[5]</a>
Boiling Point	Data not available	
pKa	Data not available	
Log K <sub>oc</sub>	2.26	<a href="#">[1]</a>

## Metabolic Pathway

Alachlor undergoes metabolism in the soil and in biological systems to form **Alachlor ESA**. The primary pathway involves the initial conjugation of Alachlor with glutathione, followed by a series of enzymatic reactions.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Alachlor ESA]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1208118#what-are-the-chemical-properties-of-alachlor-esa>

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